

# An In-depth Technical Guide to the Handling and Safety of Benzyltrimethylammonium Tribromide

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## Compound of Interest

Compound Name:	Benzyltrimethylammonium tribromide
Cat. No.:	B15548377

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## Introduction

**Benzyltrimethylammonium tribromide** (BTMABr<sub>3</sub>), CAS No. 111865-47-5, is a versatile quaternary ammonium salt widely utilized in organic synthesis.<sup>[1]</sup> It serves as an effective brominating agent and a phase-transfer catalyst, offering a more manageable and safer alternative to highly toxic and corrosive liquid bromine.<sup>[2][3]</sup> As a crystalline solid, it can be accurately weighed and handled with greater ease, which is particularly advantageous for small-scale reactions.<sup>[2]</sup> Its applications include the bromination of alkenes, aromatics, and phenols, as well as the oxidation of sulfides, alcohols, and aldehydes.<sup>[2][4]</sup> This guide provides a comprehensive overview of the essential handling and safety precautions for laboratory and drug development professionals.

## Hazard Identification and Classification

**Benzyltrimethylammonium tribromide** is classified as a hazardous substance. It is crucial to understand its potential risks before handling. The Globally Harmonized System (GHS) classification is summarized below.

- Signal Word: Warning<sup>[5][6][7]</sup>
- GHS Hazard Pictogram: GHS07 (Exclamation Mark)<sup>[6]</sup>
- Hazard Classifications:

- Skin Irritation (Category 2)[[7](#)][[8](#)]
- Serious Eye Irritation (Category 2)[[7](#)][[8](#)]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory system[[7](#)][[8](#)]
- Hazard Statements (H-Statements):
  - H315: Causes skin irritation.[[5](#)][[8](#)][[9](#)]
  - H319: Causes serious eye irritation.[[5](#)][[8](#)][[9](#)]
  - H335: May cause respiratory irritation.[[5](#)][[8](#)][[9](#)]
- Precautionary Statements (P-Statements):
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[5](#)][[10](#)]
  - P264: Wash skin thoroughly after handling.[[10](#)]
  - P271: Use only outdoors or in a well-ventilated area.[[10](#)]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[[10](#)]
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[[10](#)]
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[[10](#)]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[10](#)]
  - P405: Store locked up.[[5](#)]
  - P501: Dispose of contents/container to an approved waste disposal plant.[[10](#)]

## Quantitative Data Summary

The following tables provide a summary of the key quantitative and qualitative data for **Benzyltrimethylammonium tribromide**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	<b>111865-47-5</b>	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[10]</a>
Molecular Formula	C <sub>10</sub> H <sub>16</sub> Br <sub>3</sub> N	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Molecular Weight	389.96 g/mol	<a href="#">[5]</a>
Appearance	Yellow to orange crystalline powder	<a href="#">[3]</a>
Melting Point	99-101 °C (lit.)	<a href="#">[6]</a> <a href="#">[7]</a>
Stability	Stable under normal conditions. Light sensitive.	<a href="#">[5]</a>
Incompatibilities	Strong oxidizing agents.	<a href="#">[5]</a> <a href="#">[11]</a>

| Conditions to Avoid| Excess heat, dust formation, exposure to moisture. |[\[11\]](#) |

Table 2: Hazard and Personal Protective Equipment (PPE) Summary

Hazard	Target Organs	Required Personal Protective Equipment
Inhalation	Respiratory system <a href="#">[7]</a> <a href="#">[12]</a>	<b>Use only in a well-ventilated area, preferably a chemical fume hood. If dust is generated, use a NIOSH/MSHA approved respirator (e.g., N95 dust mask).<a href="#">[6]</a><a href="#">[12]</a></b>
Skin Contact	Skin <a href="#">[12]</a>	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.
Eye Contact	Eyes <a href="#">[12]</a>	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[12]</a>

| Ingestion | Gastrointestinal tract | Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[10\]](#) |

Table 3: First Aid Measures

Exposure Route	First Aid Protocol	Reference
Inhalation	<p><b>Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.</b></p>	<a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Skin Contact	<p>Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical aid.</p>	<a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.</p>	<a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[12]</a>

| Ingestion | Never give anything by mouth to an unconscious person. Rinse mouth with water. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid. |[\[5\]](#)[\[12\]](#) |

Table 4: Toxicological Data

Toxicity Type	Value
Acute Toxicity	<p><b>No quantitative data (e.g., LD50, LC50) is available in the provided search results. The toxicological properties have not been fully investigated.</b><a href="#">[5]</a><a href="#">[10]</a></p>

| Carcinogenicity| No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, ACGIH, or OSHA.[11][13] |

## Experimental Protocols and Procedures

Adherence to strict protocols is mandatory to ensure safety when working with **Benzyltrimethylammonium tribromide**.

### 3.1 Engineering Controls & Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this chemical within a certified chemical fume hood to maintain low airborne concentrations and avoid inhalation of dust.[11][12] Ensure an eyewash station and safety shower are readily accessible.[13]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[14]
  - Skin Protection: Wear nitrile rubber gloves and a flame-retardant lab coat. Ensure gloves are inspected before use and removed using the proper technique to avoid skin contamination.[10]
  - Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved N95 dust mask or a higher level of respiratory protection should be used.[6][12]

### 3.2 Safe Handling Protocol

- Preparation: Before handling, ensure all required PPE is donned correctly. Confirm the chemical fume hood is functioning properly.
- Weighing and Transfer:
  - Minimize dust generation during handling.[12]
  - Use a weigh boat or glassine paper on a tared analytical balance inside the fume hood.
  - Carefully open the container. Avoid shaking or agitating the solid.

- Use a clean spatula to transfer the desired amount of the reagent.
- Gently tap the spatula to release the solid into the reaction vessel, minimizing puffing of the powder.
- Post-Transfer:
  - Securely close the main container immediately after use.[\[12\]](#)
  - Clean the spatula and any contaminated surfaces within the fume hood.
  - Wash hands thoroughly with soap and water after the procedure is complete.[\[14\]](#)

### 3.3 Storage Procedures

- Store in a cool, dry, and well-ventilated place away from direct sunlight.[\[5\]](#)[\[12\]](#)
- Keep the container tightly closed to protect from moisture, as the material is hygroscopic.[\[12\]](#)
- Store locked up and away from incompatible materials such as strong oxidizing agents.[\[5\]](#)  
[\[11\]](#)

### 3.4 Accidental Release (Spill) Protocol

- Immediate Action: Evacuate non-essential personnel from the immediate area.[\[5\]](#)
- Ventilation: Ensure the area is well-ventilated, keeping the spill contained within the fume hood if possible.
- PPE: Don the appropriate PPE as described in section 3.1, including respiratory protection.
- Containment and Cleanup:
  - Do not create dust.[\[5\]](#)
  - Carefully sweep or vacuum up the spilled material.[\[12\]](#)
  - Place the collected material into a suitable, labeled, and closed container for hazardous waste disposal.[\[5\]](#)

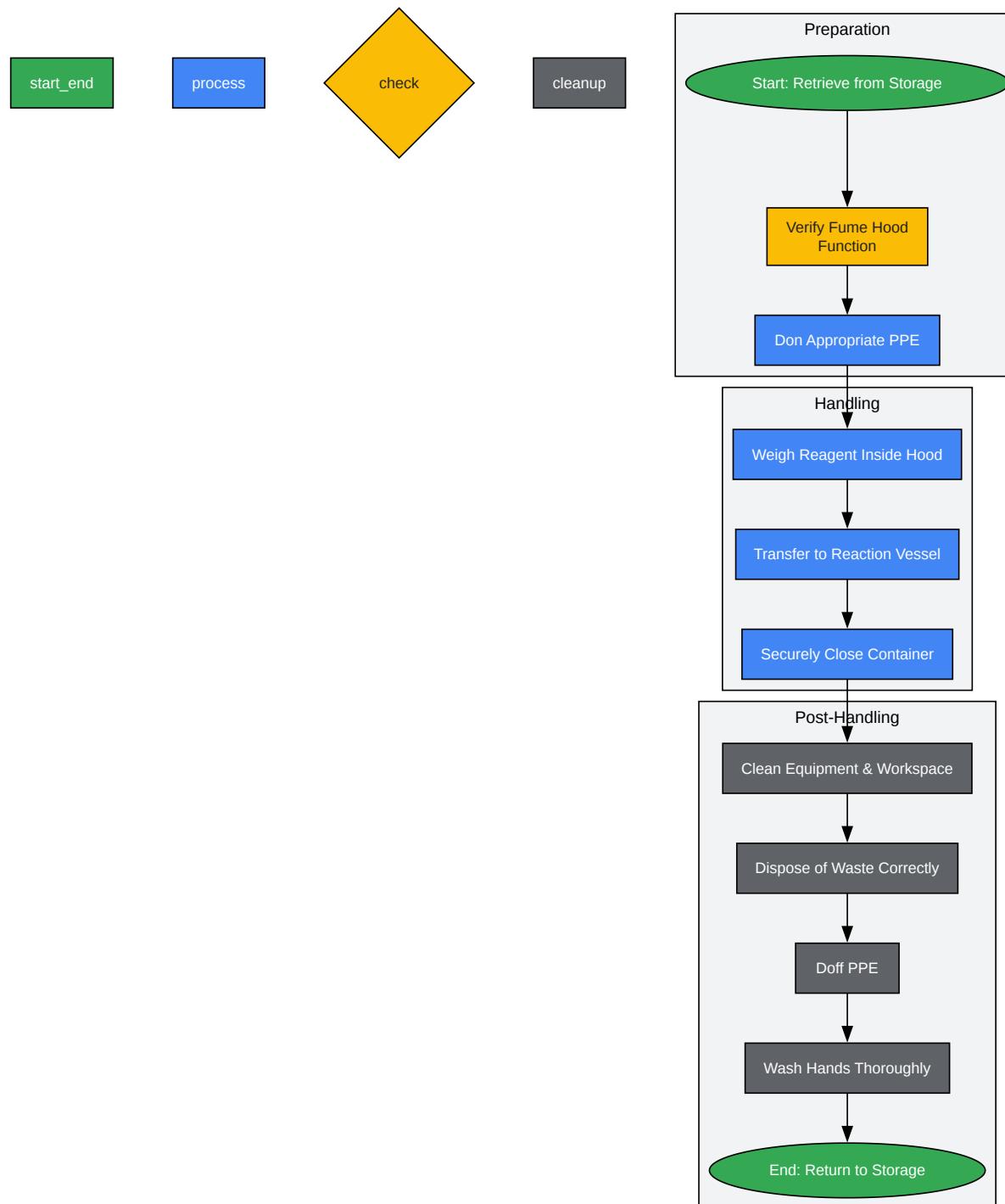
- Clean the spill area with soap and water.
- Disposal: Dispose of the waste container and any contaminated cleaning materials according to local, state, and federal regulations.[\[10\]](#)

### 3.5 Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)
- Specific Hazards: Thermal decomposition can generate irritating and highly toxic gases, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide gas.[\[5\]](#) [\[10\]](#)
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved (or equivalent), and full protective gear.[\[10\]](#) [\[12\]](#)

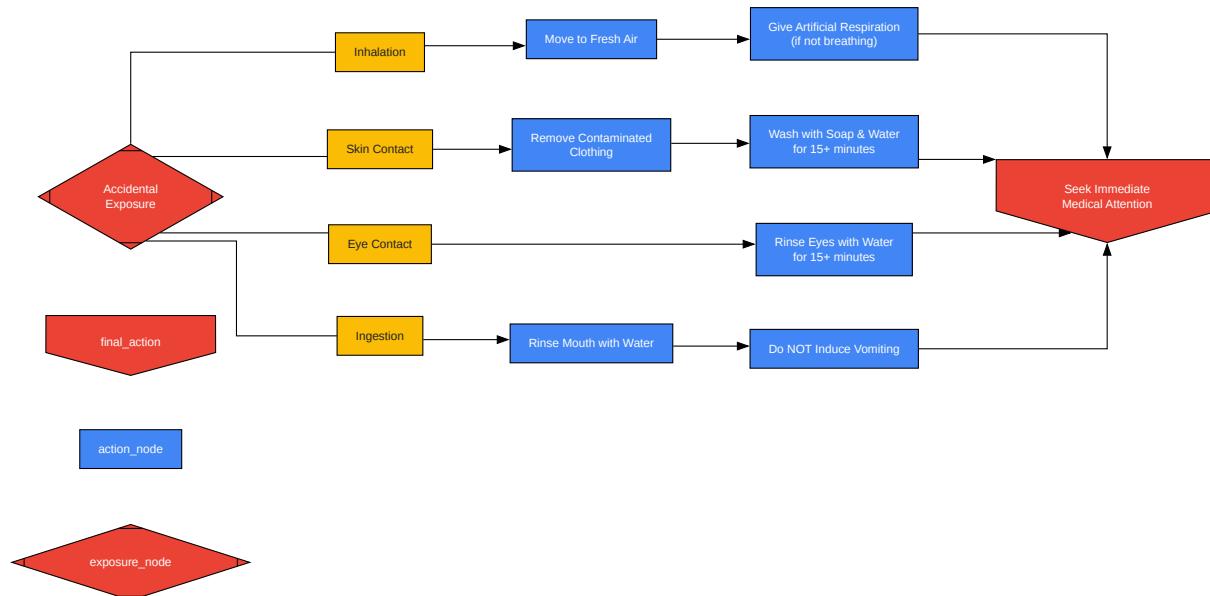
## Visualized Workflows

The following diagrams illustrate key safety and handling procedures.



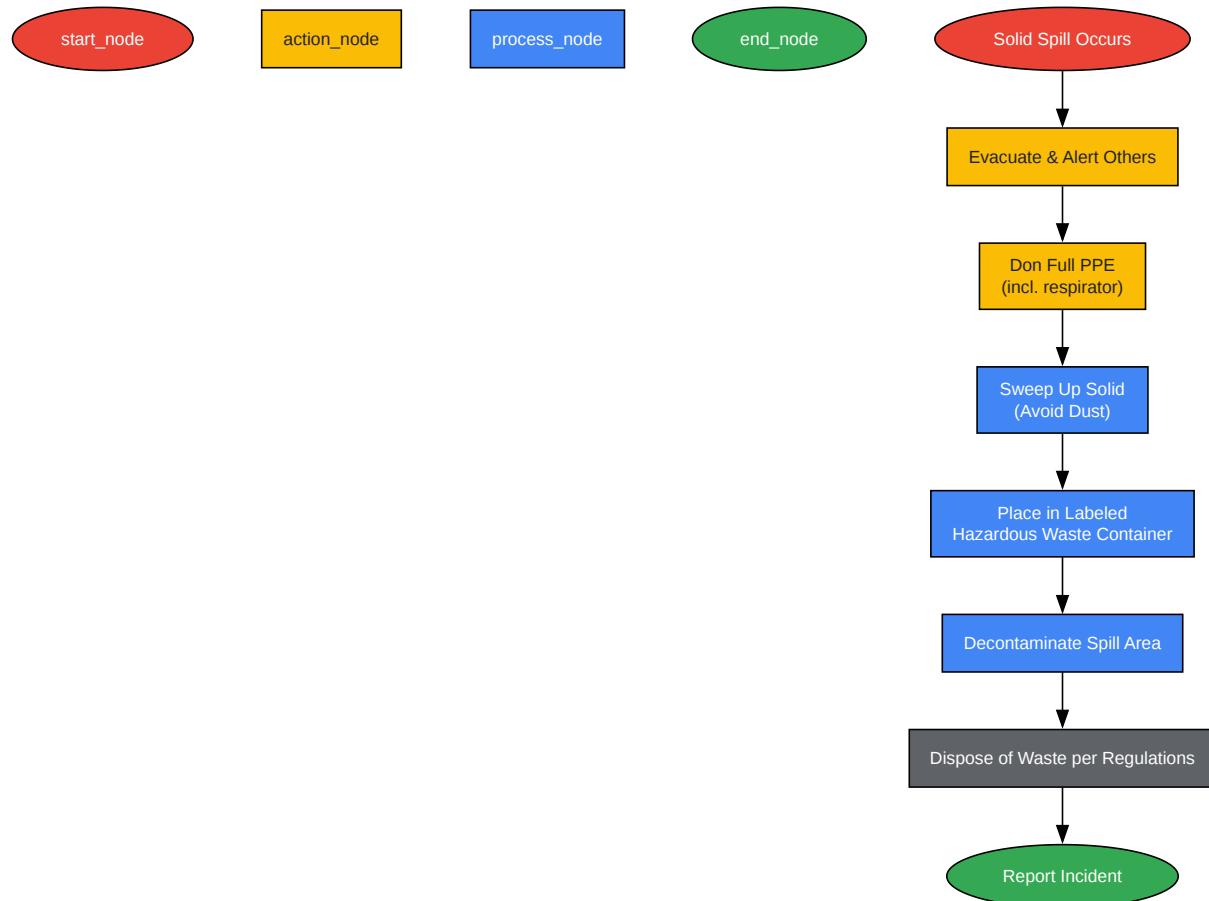
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**Caption:** Standard laboratory workflow for handling **Benzyltrimethylammonium tribromide**.



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**Caption:** Emergency response decision tree for accidental exposure.



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**Caption:** Logical workflow for responding to a solid chemical spill.

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